

Application Notes and Protocols: Schotten-Baumann Reaction for Benzanilide Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Aniline; benzoic acid*

Cat. No.: *B14862804*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

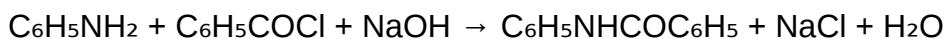
Introduction

The Schotten-Baumann reaction is a robust and widely utilized method for the synthesis of amides and esters. It involves the reaction of an amine or alcohol with an acid chloride in the presence of a base.^{[1][2][3]} This protocol specifically details the synthesis of benzanilide, an important intermediate in the pharmaceutical and dye industries, through the reaction of aniline with benzoyl chloride. The reaction is typically carried out in a two-phase system, consisting of an organic solvent and water, where the base in the aqueous phase neutralizes the hydrochloric acid generated during the reaction.^{[2][4]} The use of an aqueous base like sodium hydroxide makes this a cost-effective and environmentally friendly approach to amide bond formation.^[5]

The reaction proceeds via a nucleophilic acyl substitution mechanism. The amine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acid chloride. The base plays a crucial role by neutralizing the HCl byproduct, which prevents the protonation of the unreacted amine and drives the reaction equilibrium towards the formation of the amide product.^{[6][7]}

Reaction Scheme

Aniline reacts with benzoyl chloride in the presence of a base (typically sodium hydroxide) to yield benzanilide and hydrochloric acid, which is subsequently neutralized by the base.



Quantitative Data Summary

The following table summarizes typical reactant quantities and expected yields for the synthesis of benzanilide via the Schotten-Baumann reaction, based on various literature procedures.

Parameter	Value	Reference
Aniline	1.0 mL (1.04 g)	[8]
Benzoyl Chloride	1.4 mL (1.72 g)	[8]
10% Aqueous NaOH	10 mL	[8]
Theoretical Yield	2.18 g (from 1 mL aniline)	[9]
Actual Yield	1.76 g	[9]
Percent Yield	71.56%	[9]
Melting Point	163 °C (literature)	
Recrystallization Solvent	Ethanol	[8][10][11]

Experimental Protocol

This protocol provides a detailed methodology for the synthesis of benzanilide.

Materials and Equipment:

- Aniline ($\text{C}_6\text{H}_5\text{NH}_2$)
- Benzoyl chloride ($\text{C}_6\text{H}_5\text{COCl}$)

- 10% Sodium hydroxide (NaOH) solution
- Ethanol
- Distilled water
- 250 mL Erlenmeyer flask with a stopper
- Measuring cylinders
- Buchner funnel and flask
- Filter paper
- Beakers
- Stirring rod
- Hot plate
- Melting point apparatus

Procedure:

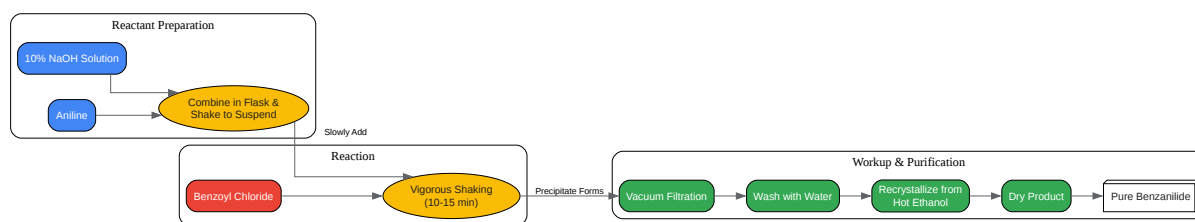
- **Reactant Preparation:** In a 250 mL Erlenmeyer flask, combine 2.5 mL of aniline with 25 mL of 10% aqueous sodium hydroxide solution.^[12] Stopper the flask and shake the mixture to create a suspension.
- **Addition of Benzoyl Chloride:** Carefully and slowly add 3.5 mL of benzoyl chloride to the flask.^{[11][12]} The addition should be done in small portions with vigorous shaking after each addition. This reaction is exothermic, and slow addition helps to control the temperature.^[13]
- **Reaction:** After the complete addition of benzoyl chloride, stopper the flask securely and shake it vigorously for approximately 10-15 minutes.^{[11][12]} The shaking should continue until the characteristic odor of benzoyl chloride is no longer detectable, indicating the completion of the reaction.^[13] A white solid precipitate of crude benzanilide will form.^[8]

- Isolation of Crude Product: Add about 25 mL of cold water to the flask to break up the solid mass.^{[11][12]} Collect the crude benzanilide by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid product several times with cold water to remove any unreacted starting materials and soluble byproducts like sodium benzoate and sodium chloride.^{[8][13]}
- Recrystallization: Purify the crude benzanilide by recrystallization. Transfer the solid to a beaker and dissolve it in a minimum amount of hot ethanol.^{[8][13]} Filter the hot solution if any insoluble impurities are present. Allow the filtrate to cool slowly to room temperature and then in an ice bath to induce crystallization.
- Drying and Characterization: Collect the purified crystals by vacuum filtration, wash them with a small amount of cold ethanol, and dry them completely. Determine the yield and measure the melting point of the dried benzanilide.

Safety Precautions:

- Aniline is toxic and can be absorbed through the skin. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Benzoyl chloride is corrosive and a lachrymator (causes tearing). It should also be handled in a fume hood with appropriate PPE.
- Sodium hydroxide is a corrosive base. Avoid contact with skin and eyes.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for benzanilide synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SATHEE: Chemistry Schotten Baumann Reaction [sathee.iitk.ac.in]
- 2. Schotten–Baumann reaction - Wikipedia [en.wikipedia.org]
- 3. assets-global.website-files.com [assets-global.website-files.com]
- 4. testbook.com [testbook.com]
- 5. api.repository.cam.ac.uk [api.repository.cam.ac.uk]
- 6. Schotten-Baumann Reaction [organic-chemistry.org]
- 7. byjus.com [byjus.com]

- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. scribd.com [scribd.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. scribd.com [scribd.com]
- 12. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 13. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Schotten-Baumann Reaction for Benzanilide Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14862804/docs#application-notes-and-protocols-schotten-baumann-reaction-for-benzanilide-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check